

# Navigating the Synthesis Landscape: A Technical Guide to the Safe Handling of Cyclohexylsilane

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## Compound of Interest

Compound Name: Cyclohexylsilane

Cat. No.: B098443

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**Cyclohexylsilane** and its derivatives are valuable reagents in organic synthesis and materials science. However, their utility is matched by a set of health and safety considerations that demand rigorous adherence to proper handling protocols. This technical guide provides an in-depth overview of the health and safety aspects of **cyclohexylsilane** compounds, with a focus on providing researchers, scientists, and drug development professionals with the knowledge to mitigate risks effectively.

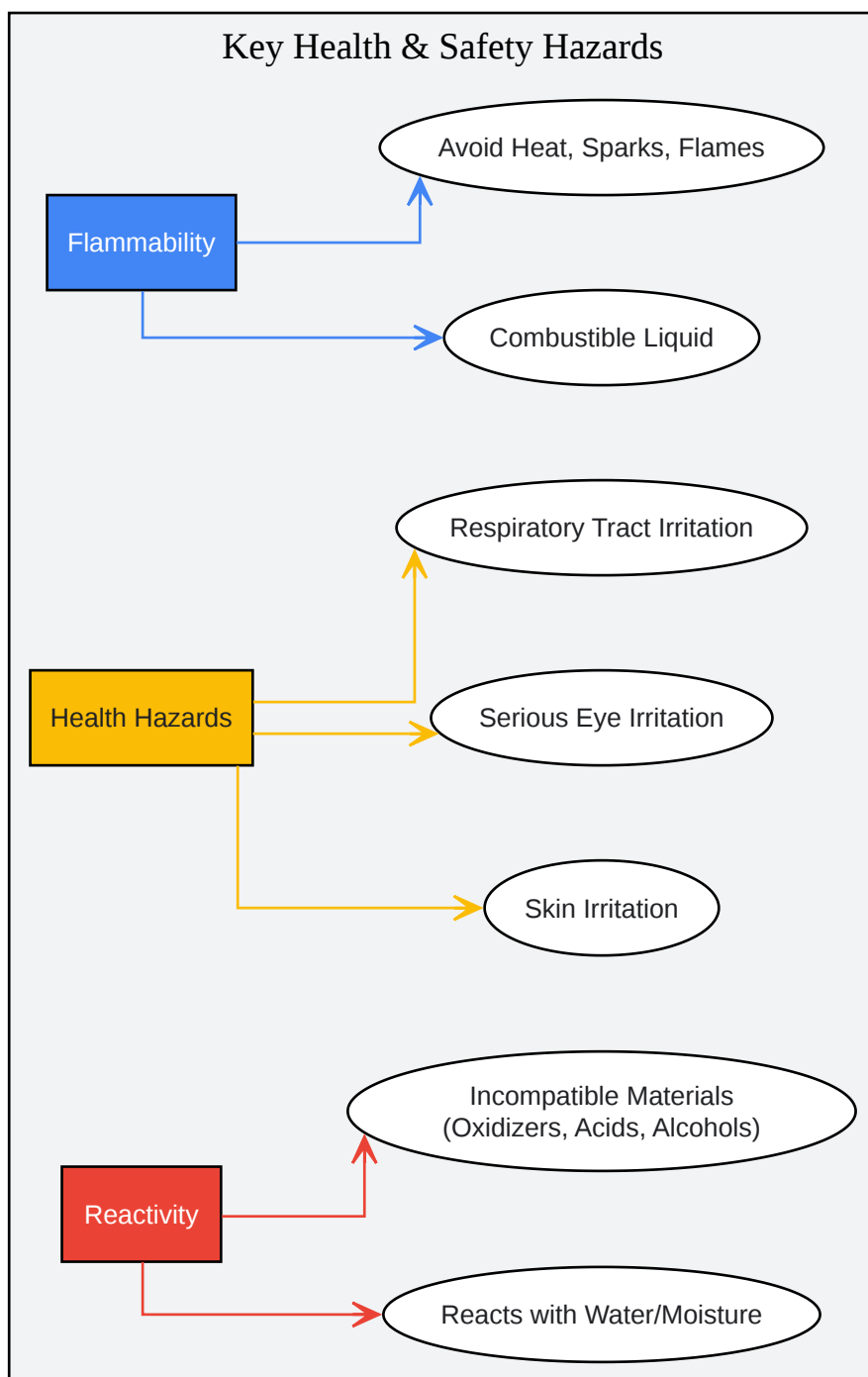
## Physicochemical and Hazard Profile

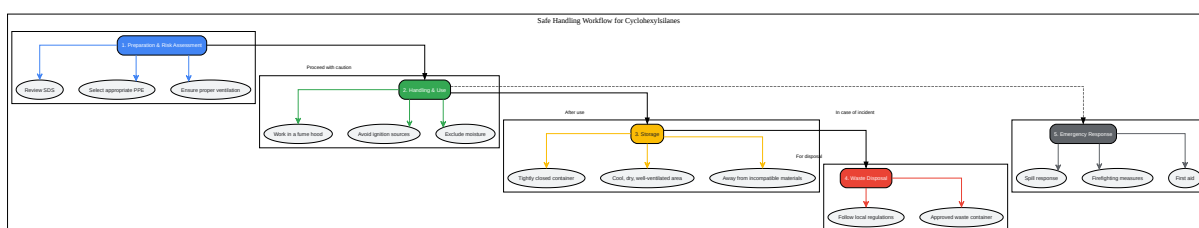
While specific data for the parent **Cyclohexylsilane** ( $C_6H_{11}SiH_3$ ) is not readily available, the following table summarizes the key quantitative safety and physical property data for several commercially available **Cyclohexylsilane** derivatives. This information provides a strong indication of the hazard profile to be expected when working with this class of compounds.

Property	Cyclohexyl(dimethoxy)methylsilane	Cyclohexyltrimethoxysilane	Cyclohexane (for comparison)
CAS Number	17865-32-6	Not specified in results	110-82-7
Physical State	Liquid	Liquid	Liquid
Boiling Point	201 °C / 393.8 °F	No data available	80.7 °C / 177.3 °F[1]
Flash Point	66 °C / 150.8 °F	Combustible liquid	-20 °C / -4 °F[1][2]
Melting Point	-72 °C / -97.6 °F	No data available	4 - 7 °C / 39 - 45 °F[1]
Lower Explosive Limit	No data available	No data available	1.2 - 1.3%[1][2]
Upper Explosive Limit	No data available	No data available	8.3 - 8.4%[1][2]
Autoignition Temp.	No data available	No data available	260 °C / 500 °F[1]
Vapor Density	No data available	> 1 (Air = 1)	2.9 (Air = 1)
Specific Gravity	No data available	No data available	0.779 @ 25 °C[1]

## Health and Safety Hazards

The primary hazards associated with **cyclohexylsilane** derivatives stem from their reactivity, particularly with moisture, and their potential for causing skin and eye irritation. Inhalation of vapors may also lead to respiratory tract irritation.





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## References

- 1. Cyclohexyl(hexyl)silane | C<sub>12</sub>H<sub>26</sub>Si | CID 102520111 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Cyclohexyltrimethoxysilane |  $C_9H_{20}O_3Si$  | CID 10998130 - PubChem [pubchem.ncbi.nlm.nih.gov]
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